

Technical Guide: Synthesis and Characterization of 2-(5-Bromofuran-2-yl)azetidine

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Compound of Interest

Compound Name: 2-(5-Bromofuran-2-yl)azetidine

Cat. No.: B15312913

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Abstract

The azetidine ring system serves as a critical bioisostere for proline and piperidine in medicinal chemistry, offering unique vectors for rigidifying amine pharmacophores. However, the installation of heteroaryl groups at the azetidine 2-position remains synthetically challenging due to ring strain and the instability of 4-membered imine intermediates. This guide presents a robust, modular synthesis of **2-(5-bromofuran-2-yl)azetidine** utilizing Ni-catalyzed decarboxylative cross-coupling, a methodology superior to traditional cyclization routes in terms of stereochemical retention and functional group tolerance.

Strategic Analysis & Retrosynthesis

Structural Utility

The target molecule features two reactive handles:^[1]

- The Azetidine Nitrogen: A secondary amine available for diversification (alkylation, acylation, reductive amination).
- The 5-Bromofuran Moiety: An electrophilic handle ready for Suzuki-Miyaura or Stille couplings to elaborate the core into complex biaryls.

Retrosynthetic Logic

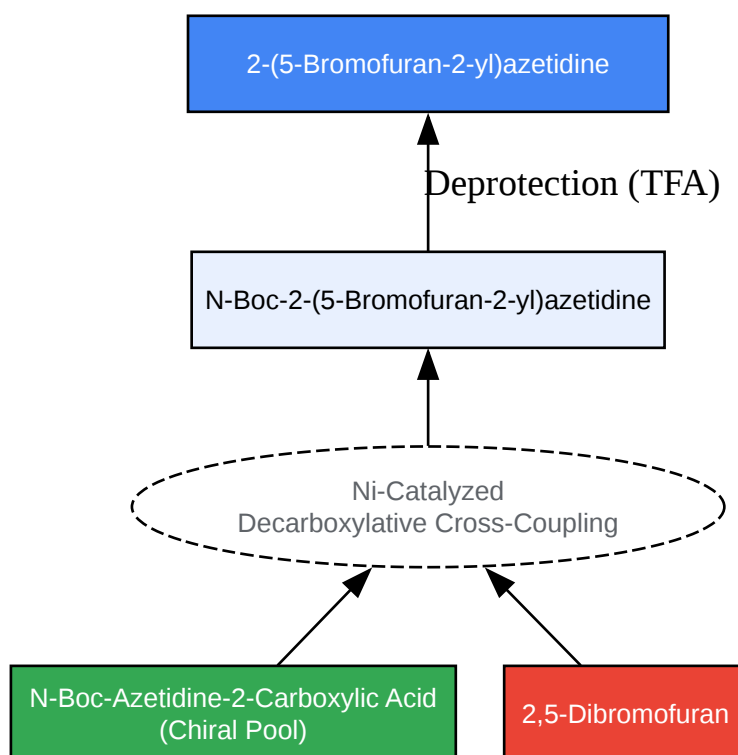
Traditional routes to 2-substituted azetidines often rely on the cyclization of

-haloamines or the reduction of

-lactams. While viable, these methods struggle with enantiocontrol and harsh conditions.

The modern "disconnection of choice" utilizes the carboxylic acid of

-Boc-azetidine-2-carboxylic acid (commercially available in chiral forms) as a radical precursor. By converting the acid to a Redox-Active Ester (RAE), we can engage in a radical-polar crossover mechanism with 2,5-dibromofuran.



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Figure 1: Retrosynthetic strategy leveraging the chiral pool and modern radical cross-coupling.

Primary Synthesis Protocol: Ni-Catalyzed Decarboxylative Cross-Coupling

This protocol is adapted from recent advances in photoredox/nickel dual catalysis (e.g., methods by MacMillan, Baran, and Doyle). It allows for the direct coupling of an alkyl radical (generated from the acid) with an aryl halide.

Reagents & Materials[3][4][5]

- Substrate:

-(tert-Butoxycarbonyl)azetidine-2-carboxylic acid (1.0 equiv).
- Coupling Partner: 2,5-Dibromofuran (3.0 equiv). Note: Excess is used to minimize bis-coupling.
- Activator:

-Hydroxyphthalimide (NHP) (1.0 equiv) + DIC (1.1 equiv).
- Catalyst:

(10 mol%) + dtbbpy (15 mol%).
- Reductant/H-Source: Hantzsch Ester (1.5 equiv) or Zinc dust (if using reductive protocol).
- Solvent: Anhydrous DMA (0.1 M).
- Light Source: Blue LED (450 nm) or 395 nm Kessil lamp.

Step-by-Step Procedure

Step A: Synthesis of Redox-Active Ester (RAE)[2]

- Dissolution: In a flame-dried round-bottom flask, dissolve

-Boc-azetidine-2-carboxylic acid (5.0 mmol) in

(25 mL).
- Activation: Add

-hydroxyphthalimide (5.0 mmol) followed by

-diisopropylcarbodiimide (DIC, 5.5 mmol) dropwise at 0 °C.

- Reaction: Warm to room temperature (RT) and stir for 4 hours. A white precipitate (urea byproduct) will form.
- Workup: Filter off the urea. Wash the filtrate with saturated and brine. Dry over and concentrate.
- Purification: Recrystallize from cold isopropanol or flash chromatography (EtOAc/Hexanes) to yield the NHP ester as a white solid.

Step B: Decarboxylative Coupling^[2]

- Setup: In a glovebox or under strict atmosphere, charge a reaction vial with:
 - NHP Ester from Step A (1.0 mmol).^[2]
 - 2,5-Dibromofuran (3.0 mmol).
 - (10 mol%).
 - dtbbpy (4,4'-di-tert-butyl-2,2'-bipyridine) (15 mol%).
 - Hantzsch Ester (1.5 equiv).
 - DMA (10 mL, degassed).
- Irradiation: Seal the vial and irradiate with Blue LEDs (fan cooling required to maintain temp < 35 °C) for 16–24 hours.
- Monitoring: Monitor by LC-MS for the disappearance of the RAE and formation of the product mass (corresponding to Boc-protected species).
- Workup: Dilute with

, wash with water (

) to remove DMA, then brine.

- Purification: Flash column chromatography on silica gel. (Gradient: 0-20% EtOAc in Hexanes). The excess 2,5-dibromofuran will elute first.

- Target Intermediate:

-Boc-2-(5-bromofuran-2-yl)azetidine.

Step C: Deprotection (Salt Formation)

- Dissolution: Dissolve the Boc-intermediate in
(0.2 M).
- Acidolysis: Add Trifluoroacetic acid (TFA) (10 equiv) at 0 °C. Stir for 2 hours at RT.
- Isolation: Concentrate in vacuo. Azeotrope with toluene () to remove excess TFA.
- Free Basing (Optional): Partition between
and saturated aqueous
. Dry the organic layer and concentrate to yield the free amine.

Alternative Protocol: Intramolecular Cyclization (Scale-Up)

For laboratories lacking photoredox capabilities, a classical cyclization route is reliable, though longer.

- Grignard Addition: React 5-bromofuran-2-carbaldehyde with 3-(bis(trimethylsilyl)amino)propylmagnesium chloride.
- Interconversion: The resulting alcohol is mesylated (

).

- Cyclization: Treatment with base (

or

) induces 4-exo-tet cyclization to form the azetidine ring.



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Figure 2: Operational workflow for the primary synthesis route.

Characterization Framework

Accurate characterization is vital to distinguish the product from isomeric mixtures or reduced byproducts.

Nuclear Magnetic Resonance (NMR) Data

Note: Chemical shifts are representative for the free base in

.

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
H	6.25	d (Hz)	1H	Furan C3-H	Doublet characteristic of 2,5-disubst. furan
6.18	d (Hz)	1H	Furan C4-H	Upfield due to Br-effect and lack of conjugation	
4.65	dd	1H	Azetidine C2-H	Diagnostic benzylic-like proton	
3.65 – 3.45	m	2H	Azetidine C4-H	Ring methylene adjacent to Nitrogen	
2.55 – 2.35	m	2H	Azetidine C3-H	Ring methylene (shielded)	
2.10	br s	1H	N-H	Exchangeable (absent in salt)	
C	158.2	C	-	Furan C2	Ipsso carbon attached to azetidine
121.5	C	-	Furan C5	Ipsso carbon attached to Bromine	
112.4	CH	-	Furan C4		
108.1	CH	-	Furan C3		

62.5	CH	-	Azetidine C2	Chiral center
48.2	CH	-	Azetidine C4	
26.8	CH	-	Azetidine C3	

Mass Spectrometry (HRMS)

- Ionization: Electrospray Ionization (ESI+).
- Expected Mass (): Calculated for : 201.9868 / 203.9847.
- Isotope Pattern: A distinct 1:1 doublet (M and M+2) confirming the presence of a single Bromine atom.

Safety & Handling

- Azetidine Stability: Free azetidines are strained amines and can polymerize upon prolonged storage. Store as the HCl or TFA salt at -20 °C. Convert to the free base immediately prior to use.
- Furan Toxicity: 2,5-Dibromofuran and related furan derivatives are potentially genotoxic. All operations must be conducted in a fume hood.
- Nickel Catalysts: Ni(II) salts are sensitizers and potential carcinogens. Use double-gloving and handle solids in a glovebox or weighing enclosure.
- Light Source: High-intensity Blue LEDs can cause retinal damage. Use appropriate orange-lens eye protection or enclose the reactor in a light-proof box.

References

- Decarboxylative Cross-Coupling Methodology

- Title: A Decarboxylative Cross-Coupling Platform to Access 2-Heteroaryl Azetidines.[2][3]
- Source:Organic Letters, 2022, 24, 9123–9129.
- URL:[[Link](#)]
- Relevance: Defines the primary synthesis route using Ni/photoredox catalysis for azetidine-heteroaryl bond form
- Azetidine Synthesis Review
 - Title: Recent Advances in the Synthesis and Reactivity of Azetidines.[4][5][2][6][7][8]
 - Source:Chemical Society Reviews, 2021.
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- Furan Reactivity
 - Title: Electrophilic Substitution and Lithiation of Furan Derivatives.[1][9]
 - Source:Journal of Organic Chemistry (General Reference).
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 - Relevance: Background on the regioselectivity of furan lithiation and bromin

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